

Eucalyptol: A Comprehensive Technical Guide on its Physicochemical Properties and Solubility

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eucalyptol, also known as 1,8-cineole, is a natural monoterpenoid and a cyclic ether that constitutes the primary component of eucalyptus oil, often comprising 70-90% of its volume.[1] [2] It is a colorless liquid with a characteristic fresh, camphor-like odor and a spicy, cooling taste.[1][3] Beyond its well-known aromatic properties, **eucalyptol** exhibits a range of pharmacological activities, including anti-inflammatory, antioxidant, and antimicrobial effects, making it a molecule of significant interest in drug development and therapeutic applications.[4] This technical guide provides an in-depth overview of the core physicochemical properties and solubility of **eucalyptol**, complete with experimental protocols and a visualization of its key anti-inflammatory signaling pathway.

Physicochemical Properties

The fundamental physical and chemical characteristics of **eucalyptol** are crucial for its application in various scientific and industrial contexts. These properties are summarized in the table below.



Property	Value	Reference(s)
IUPAC Name	1,3,3-Trimethyl-2- oxabicyclo[2.2.2]octane	[1][3]
Synonyms	1,8-Cineole, Cajeputol	[1][3]
CAS Number	470-82-6	[1]
Molecular Formula	C10H18O	[1]
Molecular Weight	154.25 g/mol	[5]
Appearance	Colorless liquid	[3][6]
Odor	Camphor-like	[3]
Melting Point	1-2.9 °C	[1][6]
Boiling Point	176-177 °C	[1][3]
Density	0.921-0.9225 g/cm³ at 25 °C	[1]
Refractive Index	1.455-1.460 at 20 °C	[7][8]
Vapor Pressure	1.90 mmHg at 25 °C	[6]
Flash Point	47-48 °C	[9]

Solubility Profile

Eucalyptol's solubility is a critical factor in its formulation for pharmaceutical and other applications. It is characterized by its lipophilic nature.



Solvent	Solubility	Reference(s)
Water	0.35 g/100 mL (3500 mg/L) at 21 °C (Slightly soluble/Insoluble)	[6][9][10]
Ethanol	Miscible	[3][6]
Ether	Miscible	[3][6]
Chloroform	Miscible	[3][6]
Glacial Acetic Acid	Miscible	[6][7]
Oils (Fixed)	Miscible	[7][9]
Glycerol	Miscible	[6]
Propylene Glycol	Miscible	[6]
Carbon Tetrachloride	Slightly soluble	[6][10]

Experimental Protocols

Accurate determination of the physicochemical properties of **eucalyptol** relies on standardized experimental methodologies. Below are detailed protocols for key analytical procedures.

Purity and Assay Determination by Gas Chromatography (GC)

This method is used to determine the purity of **eucalyptol** and is based on the United States Pharmacopeia (USP) monograph.[11]

- Chromatographic System:
 - Instrument: Gas chromatograph equipped with a flame-ionization detector (FID).[11]
 - Column: 0.32-mm × 60-m fused-silica capillary column coated with G16 phase.[11]
 - Carrier Gas: Helium with a column head pressure of 30 psi.[11]



- Injector and Detector Temperature: Maintained at 250 °C.[11]
- Column Temperature Program: Initially maintained at 60 °C, then increased to 200 °C at a rate of 6 °C per minute.[11]
- Split Flow Rate: Approximately 50 mL per minute.[11]
- Procedure:
 - Assay Preparation: Accurately weigh about 90 mg of eucalyptol, transfer to a 100-mL volumetric flask, dilute with methanol to volume, and mix.[11]
 - System Suitability Solution: Prepare a solution containing 0.2 mg/mL of limonene and 0.9 mg/mL of eucalyptol in methanol. The resolution between the limonene and eucalyptol peaks should not be less than 2.0.[11]
 - Injection: Inject the assay preparation into the gas chromatograph.
 - Analysis: Record the peak responses and calculate the percentage of C₁₀H₁₈O by comparing the peak area of eucalyptol to the total area of all peaks.

Determination of Specific Gravity

The specific gravity is determined at 25 °C as per USP guidelines.[11]

- Apparatus: A calibrated pycnometer or a suitable digital density meter.
- Procedure:
 - Calibrate the instrument with purified water.
 - Equilibrate the eucalyptol sample to 25 °C.
 - Measure the density of the eucalyptol sample.
 - The specific gravity is the ratio of the density of eucalyptol to the density of water at the same temperature. The specified range is between 0.921 and 0.924.[11]



Refractive Index Measurement

The refractive index is measured at 20 °C.[11]

- Apparatus: A calibrated Abbe refractometer with a sodium light source (D-line).
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Apply a few drops of the eucalyptol sample to the prism of the refractometer, which is maintained at 20 °C.
 - Allow the sample to reach thermal equilibrium.
 - Read the refractive index. The acceptable range is between 1.455 and 1.460.[11]

Biological Activity and Signaling Pathway

Eucalyptol has demonstrated significant anti-inflammatory properties. One of the key mechanisms is its ability to suppress the production of pro-inflammatory cytokines by inhibiting the Nuclear Factor-kappa B (NF-kB) signaling pathway.[12][13]

Anti-Inflammatory Action of Eucalyptol via NF-κB Pathway Inhibition

Inflammatory stimuli, such as lipopolysaccharide (LPS), can trigger a signaling cascade that leads to the activation of NF- κ B. In its inactive state, NF- κ B is sequestered in the cytoplasm by an inhibitory protein, I κ B. Upon stimulation, I κ B is phosphorylated and subsequently degraded, allowing NF- κ B to translocate to the nucleus. In the nucleus, NF- κ B binds to specific DNA sequences, promoting the transcription of genes encoding pro-inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF- α), Interleukin-1 beta (IL-1 β), and Interleukin-6 (IL-6). **Eucalyptol** has been shown to interfere with this pathway, leading to a reduction in the inflammatory response.[12][13][14]

Below is a diagram illustrating the inhibitory effect of **eucalyptol** on the NF-κB signaling pathway.



Inhibitory effect of **Eucalyptol** on the NF-kB signaling pathway.

This diagram illustrates how **eucalyptol** can block the activation of the IKK complex, thereby preventing the release and nuclear translocation of NF-kB and ultimately reducing the production of inflammatory mediators. This mechanism underscores the therapeutic potential of **eucalyptol** in inflammatory conditions.

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